Technical Guide: 7-Chloro-1H-indole-2-carboxylic Acid Derivatives

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Compound of Interest

Compound Name:	*7-Chloro-1H-indole-2-carboxylic acid*
CAS No.:	*28899-75-4*
Cat. No.:	*B1581283*

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Core Scaffold Analysis & Therapeutic Applications

Executive Summary

The **7-chloro-1H-indole-2-carboxylic acid** scaffold represents a critical bioisostere of the well-known neuroactive compound 7-chlorokynurenic acid (7-Cl-KYNA). While kynurenates (quinolines) are classic antagonists of the N-methyl-D-aspartate (NMDA) receptor's glycine co-agonist site, the indole analogues offer distinct physicochemical advantages, including altered lipophilicity and metabolic stability profiles.

This guide explores the transition from the parent 7-chloro scaffold to high-affinity derivatives (such as the 4,6-dichloro analogues like Gavestinel) and recent discoveries of "superagonists" derived from the 4,7-dichloro substructure.

Key Technical Specifications

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Feature	Description
Core Scaffold	Indole-2-carboxylic acid (I2CA)
Key Substituent	Chlorine at C-7 (Ortho to Indole NH)
Primary Target	NMDA Receptor (GluN1 Subunit - Glycine Site)
Mechanism	Competitive Antagonism (Parent) / Superagonism (Specific Amides)
pKa (Acid)	~3.8 (Carboxylic acid), modulated by Indole electronics
Lipophilicity	Enhanced by 7-Cl; facilitates hydrophobic pocket occupation

Structural Activity Relationship (SAR)[1][3]

The pharmacological potency of this scaffold relies on a precise "three-point" pharmacophore model required to bind the NMDA glycine site.

The Pharmacophore Triad

- The Acidic Head (C-2 Position): The carboxylic acid (or bioisostere) mimics the carboxylate of glycine. It forms a critical salt bridge with Arg482 and hydrogen bonds with Thr480 within the GluN1 subunit.
- The H-Bond Donor (Indole NH): The indole nitrogen acts as a hydrogen bond donor, interacting with the backbone carbonyl of Pro478 or Ser688.
- The Hydrophobic/Halogen Pocket (C-7 Position): The 7-chloro substituent occupies a restricted hydrophobic pocket. Unlike the 5- or 6-positions, the 7-position (ortho to NH) imposes a specific steric twist and electronic descreening of the NH proton, potentially enhancing its acidity and H-bond donor capability.

Indole vs. Quinoline (Bioisosterism)

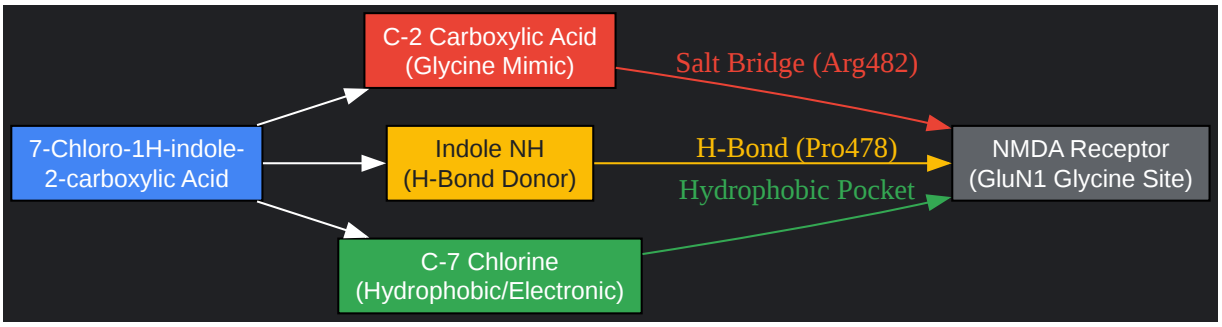
The 7-chloroindole core is a ring-contracted isostere of 7-chlorokynurenic acid.

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- Advantage: The indole ring is electron-rich, allowing for different

  -stacking interactions (e.g., with Phe484) compared to the electron-deficient quinoline.

- Modulation: Substitution at C-3 (e.g., long-chain amides or phenyl rings) can extend the molecule into an auxiliary hydrophobic pocket, dramatically increasing affinity (as seen in Gavestinel, a 4,6-dichloro analogue).



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Figure 1: Pharmacophore mapping of the **7-chloro-1H-indole-2-carboxylic acid** scaffold against the NMDA receptor binding site.

Synthetic Methodologies

The most robust route to **7-chloro-1H-indole-2-carboxylic acid** derivatives is the Fischer Indole Synthesis. While other methods (e.g., Reissert synthesis) exist, the Fischer route allows for easy scale-up and regiocontrol when using ortho-substituted hydrazines.

Protocol: Modified Fischer Indole Synthesis

This protocol describes the synthesis of the ethyl ester precursor, followed by hydrolysis.

Reagents:

- 2-Chlorophenylhydrazine hydrochloride (Starting Material)
- Ethyl pyruvate (Carbonyl source)

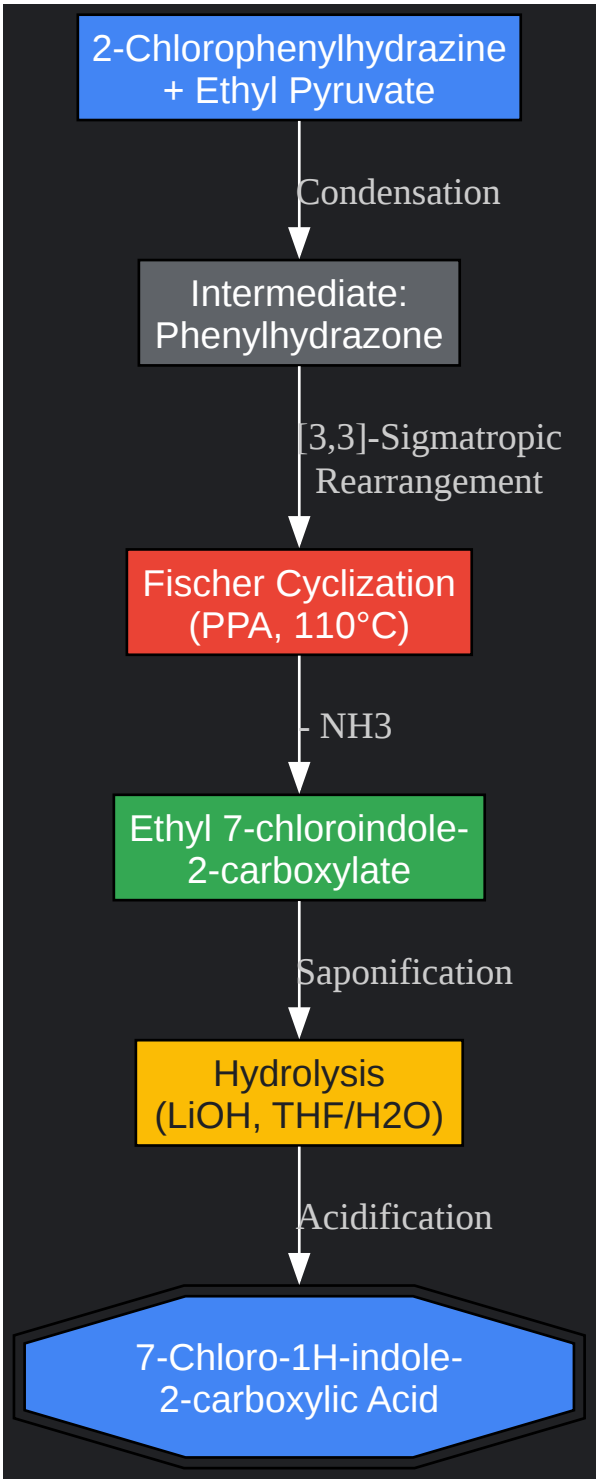
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- Polyphosphoric Acid (PPA) or H_2SO_4/EtOH (Cyclizing agent)
- Lithium Hydroxide (LiOH) (Hydrolysis)

Step-by-Step Workflow:

- Hydrazone Formation:
  - Dissolve 2-chlorophenylhydrazine HCl (1.0 eq) in ethanol.
  - Add Ethyl pyruvate (1.1 eq) dropwise at 0°C.
  - Stir at room temperature for 2 hours. The hydrazone often precipitates as a solid.
  - Checkpoint: Verify hydrazone formation via TLC (disappearance of hydrazine).
- Cyclization (Indolization):
  - Method A (PPA): Mix the dried hydrazone with Polyphosphoric Acid (10 parts by weight). Heat to 100-110°C for 2-4 hours. Caution: Exothermic.
  - Method B (Acid/Alcohol): Reflux the hydrazone in ethanolic H_2SO_4 or toluene with p-TsOH (Dean-Stark trap) if the substrate is sensitive.
  - Regioselectivity: Because the hydrazine has an ortho-chloro substituent, the [3,3]-sigmatropic rearrangement is forced to occur at the unsubstituted ortho position, yielding the 7-chloro isomer exclusively (unlike meta-substituted hydrazines which yield 4-/6-mixtures).
- Hydrolysis:
  - Dissolve the resulting Ethyl 7-chloro-1H-indole-2-carboxylate in THF/Water (1:1).
  - Add LiOH (3.0 eq). Stir at 60°C for 4 hours.
  - Acidify with 1M HCl to pH 2 to precipitate the free acid.

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Figure 2: Synthetic pathway for the production of the 7-chloroindole scaffold.

Advanced Pharmacological Applications[4]

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NMDA Receptor Antagonism (The Classical Role)

The 7-chloro derivative serves as a probe for the glycine site. While the parent acid has moderate affinity (Ki in the micromolar range), it serves as the template for high-affinity antagonists.

- Mechanism: Prevents glycine-dependent channel opening without blocking the ion channel pore (non-competitive with glutamate, competitive with glycine).
- Key Derivative:Gavestinel (GV150526). Although Gavestinel is a 4,6-dichloro derivative, it evolved from the SAR studies of mono-chloro indoles. It demonstrated that bulky substitution at C-3 (e.g., phenylcarbamoylvinyl) is tolerated and increases binding affinity to the nanomolar range (Ki ≈ 0.8 nM).

The "Superagonist" Phenomenon (Emerging Science)

Recent studies have identified a paradoxical behavior in specific 4,7-dichloro-1H-indole-2-carboxylic acid derivatives.

- Discovery: When the carboxylic acid is coupled with specific amino acids (e.g., D-cycloserine analogs or specific linkers), the molecule can switch from an antagonist to a superagonist.
- Data: Certain 4,7-dichloro derivatives have shown efficacy up to 398% relative to the endogenous ligand glycine at GluN1/GluN2C receptors.
- Significance: This suggests the 7-chloro/4,7-dichloro scaffold induces a unique conformational change in the ligand-binding domain (LBD) that stabilizes the channel open state more effectively than the natural ligand.

Biological Data Summary

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Compound Class	Substituents	Primary Activity	Affinity/Potency
Parent Scaffold	7-Cl	NMDA Glycine Antagonist	Ki ≈ 0.5 - 5 µM
Gavestinel Class	4,6-Dichloro, 3-subst. [1]	NMDA Glycine Antagonist	Ki < 1 nM
Novel Analogues	4,7-Dichloro-amides	NMDA Glycine Superagonist	Emax > 300% (vs Glycine)

References

- Characterization of indole-2-carboxylate derivatives as antagonists of N-methyl-D-aspartate receptor activity. Source: National Institutes of Health (PubMed) Context: Establishes the SAR of chloro-substituted indoles at the glycine site.[1] URL:[Link]
- Subtype-Specific Agonists for NMDA Receptor Glycine Binding Sites. Source: National Institutes of Health (PMC) Context: Describes the synthesis of 4,7-dichloro derivatives and the discovery of superagonist activity. URL:[Link]
- Fischer Indole Synthesis Mechanism & Review. Source: Organic Chemistry Portal Context: Validates the synthetic route for indole-2-carboxylic acids. URL:[Link]

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Sources

- 1. Hydantoin-substituted 4,6-dichloroindole-2-carboxylic acids as ligands with high affinity for the glycine binding site of the NMDA receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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